

Proper Disposal and Safe Handling of MEL24 (Methyl 2,4-dimethyl-5-nitrobenzoate)

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Compound of Interest

Compound Name: MEL24

Cat. No.: B12395165

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Essential guidance for researchers, scientists, and drug development professionals on the safe disposal, handling, and experimental use of **MEL24** (Methyl 2,4-dimethyl-5-nitrobenzoate). This document provides immediate safety protocols, detailed operational procedures, and insights into the compound's biological significance to ensure laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

MEL24, also known as Methyl 2,4-dimethyl-5-nitrobenzoate, is a compound that requires careful handling due to its potential hazards. Based on safety data for the compound and its structural analogs, it is classified as causing skin and eye irritation, and may cause respiratory irritation.^[1] Adherence to strict safety protocols is mandatory.

Hazard and Precautionary Summary

Proper personal protective equipment (PPE) is the primary defense against exposure. The following table summarizes the key hazard information and precautionary statements.

Hazard Classification	GHS Hazard Statement	Precautionary Statement
Skin Irritation (Category 2)	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
Eye Irritation (Category 2)	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]

Chemical and Physical Properties

While comprehensive experimental data for **MEL24** is not widely available, the table below includes known and predicted properties.

Property	Value	Source
CAS Number	202264-66-2	[2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[2]
Molecular Weight	209.20 g/mol	[2]
Appearance	Solid (predicted)	[2]
Solubility	Soluble in common organic solvents like methanol, ethanol, and dichloromethane (predicted).	[2]

Step-by-Step Disposal Protocol

The proper disposal of **MEL24** is critical to ensure personnel safety and environmental protection. Do not dispose of this chemical through standard laboratory drains or as regular solid waste.[3]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure the following PPE is worn:

- **Protective Gloves:** Use chemically resistant gloves and inspect them for any signs of degradation before use.
- **Eye Protection:** Safety glasses with side shields or goggles are essential.
- **Protective Clothing:** A lab coat or other protective garments should be worn to prevent skin contact.

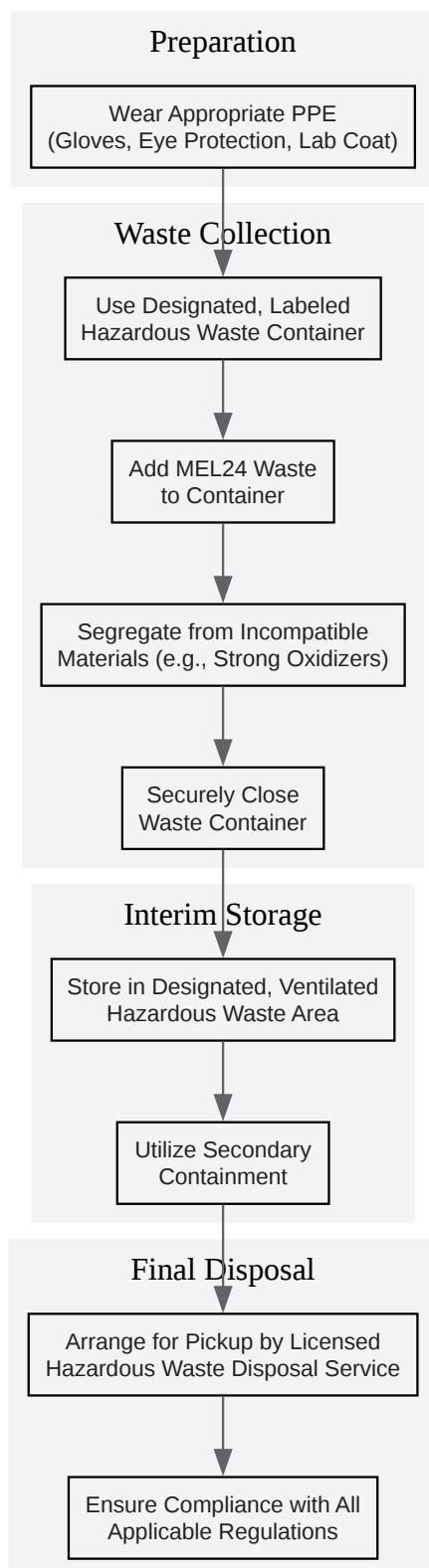
Waste Segregation and Collection

- **Designated Waste Container:** Collect waste **MEL24** and any contaminated materials (e.g., filter paper, weighing boats) in a dedicated, clearly labeled hazardous waste container.[3]
- **Labeling:** The container must be prominently labeled as "Hazardous Waste" and clearly identify the contents: "Methyl 2,4-dimethyl-5-nitrobenzoate." [3]
- **Incompatible Materials:** **MEL24** is incompatible with strong oxidizing agents. Do not mix this waste with strong oxidizers or other incompatible chemicals to prevent potentially explosive mixtures.[3]
- **Container Integrity:** Ensure the waste container is in good condition, compatible with the chemical, and can be securely closed. Keep the container closed except when adding waste. [3]

Storage and Final Disposal

- **Storage Location:** Store the waste container in a designated, well-ventilated hazardous waste accumulation area.[3]

- Secondary Containment: Place the waste container in a secondary containment bin to mitigate any potential leaks.[\[3\]](#)
- Professional Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company in accordance with all local, state, and federal regulations.[\[3\]](#)



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Disposal workflow for **MEL24**.

Experimental Protocols and Applications

MEL24 primarily serves as a synthetic intermediate in research and development.^[4] The following sections detail its synthesis and potential biological relevance.

Two-Step Synthesis of MEL24

The synthesis of **MEL24** is typically achieved through a two-step process: nitration of 2,4-dimethylbenzoic acid, followed by Fischer esterification.^[5]

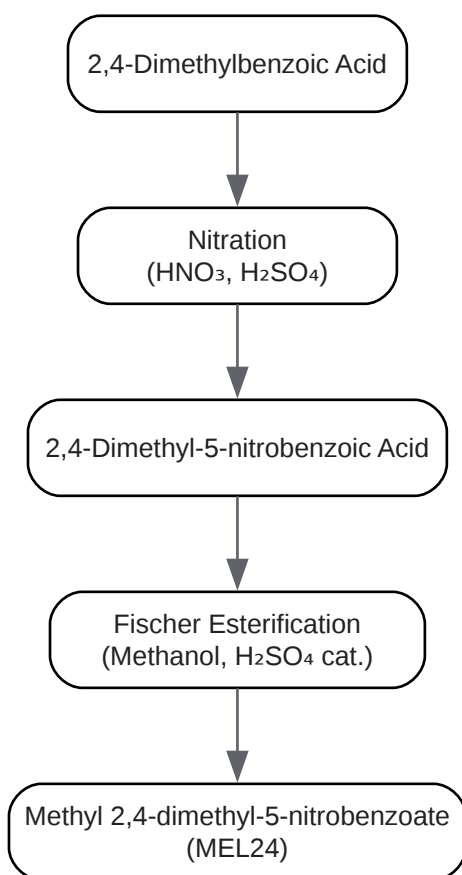
Step 1: Synthesis of 2,4-dimethyl-5-nitrobenzoic Acid (Nitration)

- In a round-bottom flask, cool 10 mL of concentrated sulfuric acid to 0-5 °C in an ice bath.
- Slowly add 5.0 g of 2,4-dimethylbenzoic acid to the cold sulfuric acid with continuous stirring, maintaining the temperature below 10 °C.^[5]
- In a separate beaker, prepare the nitrating mixture by cautiously adding 3.5 mL of concentrated nitric acid to 3.5 mL of concentrated sulfuric acid, and cool this mixture in an ice bath.^[5]
- Add the cold nitrating mixture dropwise to the 2,4-dimethylbenzoic acid solution over 30 minutes, ensuring the reaction temperature does not exceed 10 °C.^[5]
- After addition is complete, continue stirring in the ice bath for an additional hour.^[5]
- Slowly pour the reaction mixture onto 100 g of crushed ice with vigorous stirring to precipitate the 2,4-dimethyl-5-nitrobenzoic acid.^[5]
- Collect the precipitate by vacuum filtration and wash with cold deionized water. The crude product can be purified by recrystallization.^[5]

Step 2: Synthesis of Methyl 2,4-dimethyl-5-nitrobenzoate (Fischer Esterification)

- In a round-bottom flask, dissolve 5.0 g of 2,4-dimethyl-5-nitrobenzoic acid in 50 mL of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid (approximately 0.5 mL).

- Attach a reflux condenser and heat the mixture to reflux for 4 hours.[5]
- After cooling, remove the excess methanol using a rotary evaporator.[5]
- Dissolve the residue in 50 mL of ethyl acetate and wash sequentially with deionized water, saturated sodium bicarbonate solution, and brine.[5]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **MEL24**. [5] Further purification can be achieved by column chromatography or recrystallization.[2]



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Two-step synthesis of **MEL24**.

Biological Activity of Structurally Related Analogs

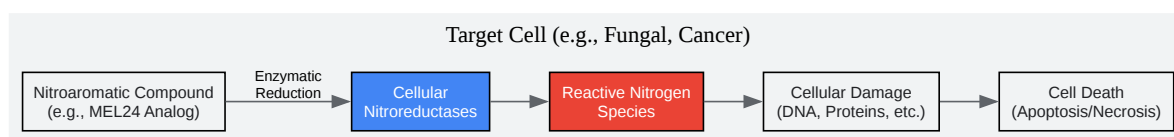
While specific biological activity data for **MEL24** is limited, its structural analogs, particularly other nitroaromatic compounds, have been studied for their therapeutic potential.[4]

Antifungal Activity of Analogs A study on 3-methyl-4-nitrobenzoate derivatives demonstrated efficacy against various *Candida* species. The minimum inhibitory concentration (MIC) for these analogs provides insight into the potential antifungal properties of this class of compounds.

Compound (Alkyl Ester)	MIC (µg/mL) vs. <i>C. albicans</i>	MIC (µg/mL) vs. <i>C. glabrata</i>	MIC (µg/mL) vs. <i>C. parapsilosis</i>
Methyl	128	256	128
Ethyl	64	128	64
Propyl	32	64	32
Butyl	16	32	16

Data is illustrative of analogs and not of **MEL24** itself.

Proposed Mechanism of Action for Nitroaromatic Compounds The biological activity of many nitroaromatic compounds is linked to the reductive activation of the nitro group, a process often mediated by cellular nitroreductases.[4] This activation can lead to the production of reactive nitrogen species, which can cause cellular damage and death, forming the basis for their potential antimicrobial and anticancer properties.[4]



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Proposed mechanism of action for nitroaromatic compounds.

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